

# Application Notes and Protocols for Pentylcyclohexane in Hydrocarbon Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentylcyclohexane

Cat. No.: B1580667

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These application notes provide a detailed overview of the use of **pentylcyclohexane** as a model compound in hydrocarbon research, particularly in the development of surrogate fuels for diesel and jet fuel. This document includes key physical and chemical data, experimental protocols for combustion studies, and logical workflows for surrogate fuel formulation.

## Physicochemical Properties of Pentylcyclohexane

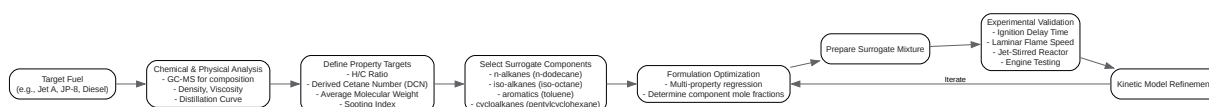
**Pentylcyclohexane** is a cycloalkane that is a component of some crude oils and has been utilized as a representative of naphthenic compounds in surrogate fuel mixtures. Its properties are crucial for understanding its behavior in various hydrocarbon systems. A summary of its key properties is presented below.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>22</sub>	[1][2][3][4]
Molecular Weight	154.29 g/mol	[1][2][3]
CAS Number	4292-92-6	[1][2][3][4]
Appearance	Colorless liquid with a mild odor	[3]
Boiling Point	203-204 °C at 760 mmHg	[1]
Density (liquid)	0.81 g/cm <sup>3</sup> at 20°C	[5]
Standard Enthalpy of Combustion (liquid)	-7465.0 ± 3.7 kJ/mol	[2]
Standard Enthalpy of Formation (gas)	-214.3 ± 3.8 kJ/mol	[1]
Enthalpy of Vaporization	46.1 kJ/mol at 298.15 K	[4]
Flash Point	66.1 °C (Closed Cup)	
logP (Octanol/Water Partition Coefficient)	5.7	[3]
Vapor Pressure	0.396 mmHg at 25 °C	

## Applications in Surrogate Fuel Formulation

**Pentylcyclohexane** is a valuable component in the formulation of surrogate fuels, which are mixtures of a few well-characterized compounds designed to emulate the combustion behavior of complex real fuels like jet fuel and diesel.[6][7][8][9] The inclusion of **pentylcyclohexane** helps to represent the cycloalkane (naphthenic) content of these fuels, which is crucial for accurately modeling properties such as ignition quality and emissions.[6][10][11]

The general workflow for developing a surrogate fuel incorporating **pentylcyclohexane** involves several key steps, from analyzing the target fuel to validating the performance of the surrogate mixture.



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**Caption:** Workflow for Surrogate Fuel Development.

## Experimental Protocols for Combustion Studies

Detailed experimental investigation of the combustion characteristics of **pentylicyclohexane** is essential for developing and validating kinetic models. The following protocols are adapted from studies on closely related alkylcyclohexanes and are directly applicable to **pentylicyclohexane**.

### Ignition Delay Time Measurement using a Shock Tube

Ignition delay time is a critical parameter for characterizing fuel reactivity.<sup>[12][13][14][15][16]</sup> It is typically measured at high temperatures behind a reflected shock wave in a shock tube.

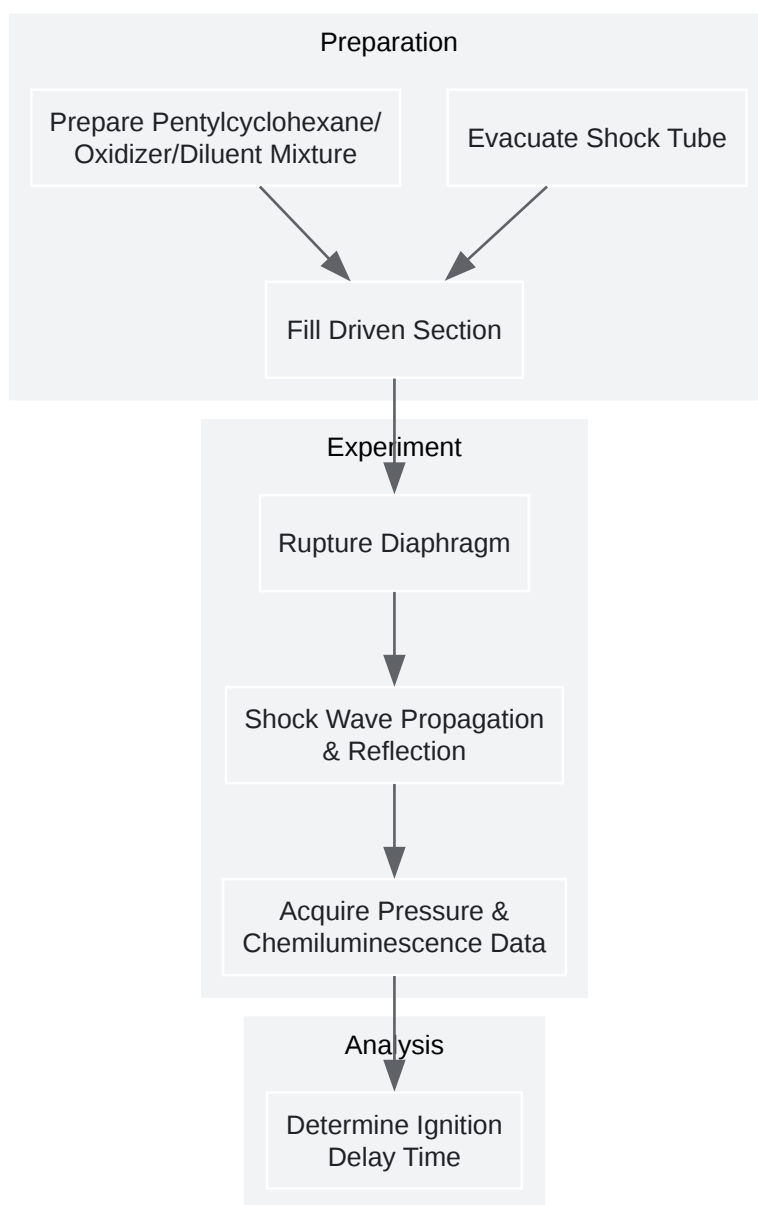
Objective: To measure the time between the passage of a reflected shock wave and the onset of combustion for a **pentylicyclohexane**/oxidizer mixture.

Apparatus:

- High-pressure shock tube
- High-speed pressure transducers
- Optical detectors for chemiluminescence (e.g., OH\* at 308 nm, CH\* at 431 nm)<sup>[15]</sup>
- Data acquisition system

Procedure:

- **Mixture Preparation:** Prepare a homogeneous mixture of **pentylcyclohexane** vapor, an oxidizer (e.g., air or a specific O<sub>2</sub>/diluent mixture), and a diluent (e.g., Argon) in a mixing tank. The mole fractions of each component should be precisely controlled.
- **Shock Tube Preparation:** Evacuate the driven section of the shock tube to a high vacuum.
- **Filling:** Introduce the prepared gas mixture into the driven section to a specific initial pressure.
- **Diaphragm Rupture:** Increase the pressure in the driver section until the diaphragm ruptures, generating a shock wave that propagates through the driven section.
- **Data Acquisition:** The incident shock wave reflects off the end wall of the driven section, creating a region of high temperature and pressure. High-speed pressure transducers and optical detectors record the pressure and light emission profiles as a function of time.<sup>[14][15]</sup>
- **Ignition Delay Time Determination:** The ignition delay time is defined as the time interval between the arrival of the reflected shock wave at the measurement location and the sharp increase in pressure or light emission, indicating the onset of ignition.<sup>[15]</sup>



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**Caption:** Workflow for Ignition Delay Time Measurement.

## Laminar Flame Speed Measurement using a Constant Volume Bomb

Laminar flame speed is a fundamental property of a combustible mixture that is crucial for understanding flame propagation and validating combustion models.[17][18][19][20] The

constant volume bomb method is widely used for its ability to measure flame speeds at engine-relevant pressures and temperatures.[18][19]

Objective: To determine the unstretched laminar flame speed of a premixed **pentylcyclohexane**/air mixture.

Apparatus:

- Spherical constant volume combustion chamber
- High-pressure injection system for liquid fuel
- High-voltage ignition system with central electrodes
- High-speed schlieren imaging system or pressure transducer
- Data acquisition system

Procedure:

- Chamber Preparation: Evacuate the combustion chamber to a high vacuum.
- Mixture Preparation: Introduce a known amount of liquid **pentylcyclohexane** into the heated chamber, allowing it to vaporize completely. Then, introduce the oxidizer (e.g., air) to achieve the desired equivalence ratio and initial pressure.
- Ignition: After a suitable mixing time, ignite the mixture at the center of the chamber using a spark discharge.
- Data Recording: Record the propagation of the spherical flame front using a high-speed camera and/or the pressure rise in the chamber as a function of time.[20]
- Data Analysis:
  - From the images, determine the flame radius as a function of time.
  - Calculate the stretched flame speed from the rate of change of the flame radius.

- The pressure data can be used to calculate the burned gas fraction and the unburned gas temperature and density.
- Extrapolate the stretched flame speed to zero stretch to obtain the unstretched laminar flame speed.[18]

## Oxidation Studies in a Jet-Stirred Reactor

Jet-stirred reactors (JSRs) are used to study the oxidation and pyrolysis of fuels at well-controlled temperatures and residence times, providing valuable data on the formation of intermediate species.[10][11][21][22][23]

Objective: To identify and quantify the stable intermediate species formed during the oxidation of **pentylcyclohexane** over a range of temperatures.

Apparatus:

- Fused silica jet-stirred reactor
- Temperature controller and furnace
- Mass flow controllers for gases
- High-performance liquid chromatography (HPLC) pump for liquid fuel injection
- Heated sampling probe
- Gas chromatograph with mass spectrometer (GC-MS) and/or flame ionization detector (FID)

Procedure:

- Reactor Setup: Heat the JSR to the desired reaction temperature.
- Reactant Flow: Introduce a continuous flow of a dilute mixture of **pentylcyclohexane**, oxygen, and a large excess of an inert gas (e.g., nitrogen) into the reactor through four nozzles to ensure rapid mixing.

- **Steady State:** Allow the system to reach a steady state, typically for a duration of several residence times.
- **Sampling:** Extract a sample of the reacting mixture from the reactor through a heated probe to quench the reactions.
- **Analysis:** Analyze the sampled gases using GC-MS/FID to identify and quantify the concentrations of the reactant, products, and stable intermediate species.<sup>[10][11]</sup>
- **Temperature Variation:** Repeat the experiment at different temperatures to obtain species concentration profiles as a function of temperature.

## Safety Precautions

**Pentylcyclohexane** is a flammable liquid and should be handled with appropriate safety precautions. It may cause skin and eye irritation. All experiments should be conducted in a well-ventilated area, and appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. Refer to the Safety Data Sheet (SDS) for detailed safety information.

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